

Pegvorhyaluronidase Alfa: A Comparative Analysis in Metastatic Pancreatic Ductal Adenocarcinoma

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Compound of Interest

Compound Name: Pegvorhyaluronidase alfa

Cat. No.: B15189429

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This guide provides a detailed comparison of **Pegvorhyaluronidase alfa** with alternative first-line treatments for metastatic pancreatic ductal adenocarcinoma (PDA). The data is compiled from pivotal clinical trials to offer an objective overview of efficacy and experimental design.

Overview of Pegvorhyaluronidase Alfa

Pegvorhyaluronidase alfa is a PEGylated recombinant human hyaluronidase designed to degrade hyaluronan, a major component of the tumor microenvironment in some cancers, including pancreatic cancer.[1][2] The therapeutic hypothesis is that by breaking down hyaluronan, the dense stroma of the tumor is remodeled, which may increase the delivery and efficacy of co-administered chemotherapy.[1][2]

Long-Term Survival Data: A Comparative Analysis

The primary endpoint in the pivotal HALO 109-301 phase III trial for **Pegvorhyaluronidase alfa** was overall survival. The addition of **Pegvorhyaluronidase alfa** to the standard chemotherapy regimen of nab-paclitaxel plus gemcitabine did not result in a statistically significant improvement in overall or progression-free survival in patients with hyaluronan-high metastatic pancreatic adenocarcinoma.[3][4][5]

Below is a comparative summary of long-term survival data from the HALO 109-301 trial alongside pivotal trial data for standard first-line treatments for metastatic pancreatic cancer.

Treatment Regimen	Trial	Median Overall Survival (mOS) in Months	Median Progression-Free Survival (mPFS) in Months	Hazard Ratio (HR) for OS
Pegvorhialuroni dase alfa + Nab-paclitaxel/Gemcitabine	HALO 109-301	11.2	7.1	1.00
Placebo + Nab-paclitaxel/Gemcitabine	HALO 109-301	11.5	7.1	-
FOLFIRINOX	PRODIGE 4/ACCORD 11	11.1	6.4	0.57 (vs. Gemcitabine)
Nab-paclitaxel + Gemcitabine	MPACT	8.5	5.5	0.72 (vs. Gemcitabine)
NALIRIFOX	NAPOLI 3	11.1	7.4	0.83 (vs. Nab-paclitaxel/Gemcitabine)
Gemcitabine Monotherapy	PRODIGE 4/ACCORD 11	6.8	3.3	-
Gemcitabine Monotherapy	MPACT	6.7	3.7	-

Experimental Protocols

HALO 109-301: Pegvorhialuronidase alfa

- Study Design: A phase III, randomized, double-blind, placebo-controlled international study. [\[3\]](#)[\[6\]](#)

- Patient Population: Patients aged 18 years or older with previously untreated, metastatic, hyaluronan-high pancreatic ductal adenocarcinoma and an Eastern Cooperative Oncology Group (ECOG) performance status of 0 or 1.[\[3\]](#)[\[7\]](#)
- Treatment Arms:[\[3\]](#)[\[6\]](#)[\[7\]](#)
 - Experimental Arm: **Pegvorhyaluronidase alfa** (3.0 µg/kg intravenously twice weekly for cycle 1, then once weekly) in combination with nab-paclitaxel (125 mg/m²) and gemcitabine (1,000 mg/m²) on days 1, 8, and 15 of a 28-day cycle.
 - Control Arm: Placebo plus nab-paclitaxel and gemcitabine.
- Primary Endpoint: Overall Survival.[\[3\]](#)[\[7\]](#)
- Secondary Endpoints: Progression-free survival, objective response rate, and safety.[\[3\]](#)[\[7\]](#)

PRODIGE 4/ACCORD 11: FOLFIRINOX

- Study Design: A randomized, open-label phase III trial.[\[8\]](#)
- Patient Population: Patients with metastatic pancreatic cancer and an ECOG performance status of 0 or 1.[\[8\]](#)
- Treatment Arms:[\[8\]](#)
 - Experimental Arm (FOLFIRINOX): Oxaliplatin (85 mg/m²), irinotecan (180 mg/m²), leucovorin (400 mg/m²), and fluorouracil (400 mg/m² bolus followed by a 46-hour continuous infusion of 2400 mg/m²) every 2 weeks.
 - Control Arm: Gemcitabine (1000 mg/m²) weekly for 7 of 8 weeks and then weekly for 3 of 4 weeks.
- Primary Endpoint: Overall Survival.[\[8\]](#)

MPACT: Nab-paclitaxel + Gemcitabine

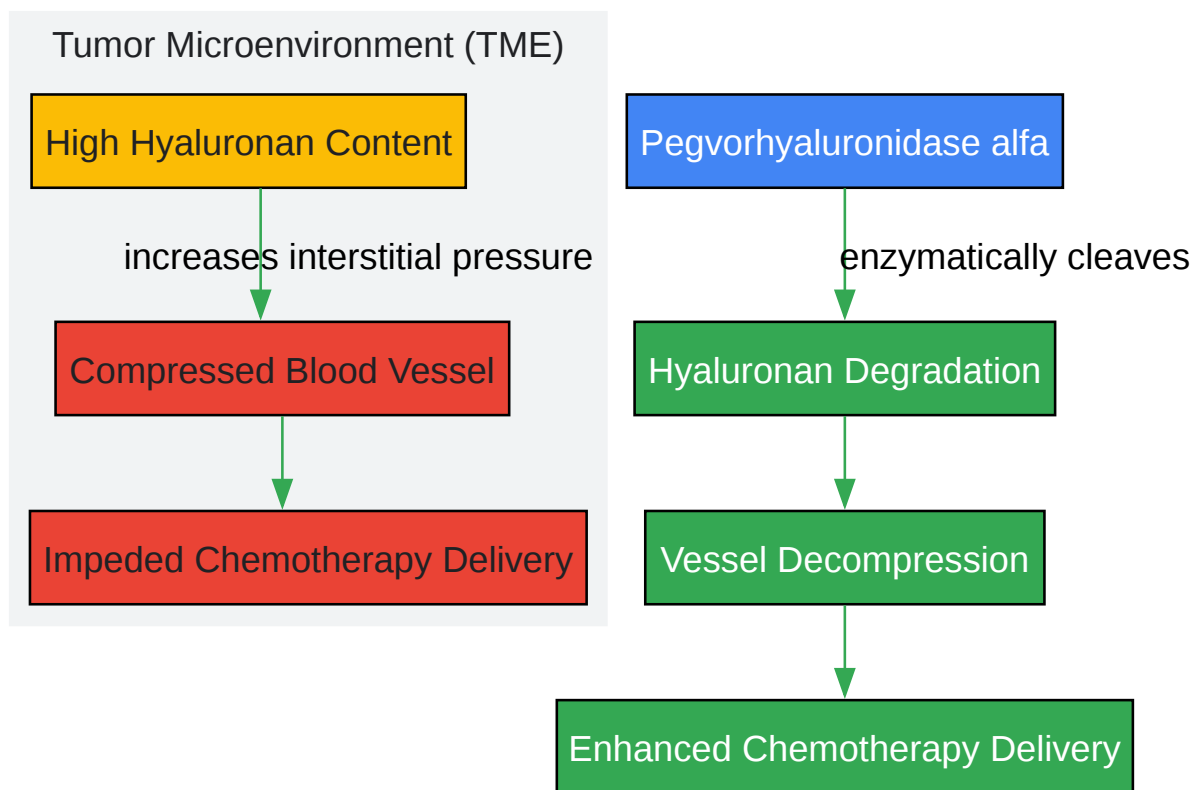
- Study Design: A phase III, randomized, open-label international trial.[\[9\]](#)[\[10\]](#)

- Patient Population: Patients with previously untreated metastatic pancreatic cancer and a Karnofsky performance status of 70 or more.[9]
- Treatment Arms:[9][10]
 - Experimental Arm: Nab-paclitaxel (125 mg/m²) followed by gemcitabine (1000 mg/m²) on days 1, 8, and 15 of each 28-day cycle.
 - Control Arm: Gemcitabine (1000 mg/m²) weekly for 7 of 8 weeks (cycle 1) and then on days 1, 8, and 15 of each 28-day cycle.
- Primary Endpoint: Overall Survival.[9][10]

Signaling Pathways and Experimental Workflows

Mechanism of Action of Pegvorhyaluronidase Alfa

The proposed mechanism of **Pegvorhyaluronidase alfa** involves the enzymatic degradation of hyaluronan within the tumor stroma. This process is intended to decompress tumor blood vessels and increase the penetration of cytotoxic agents.

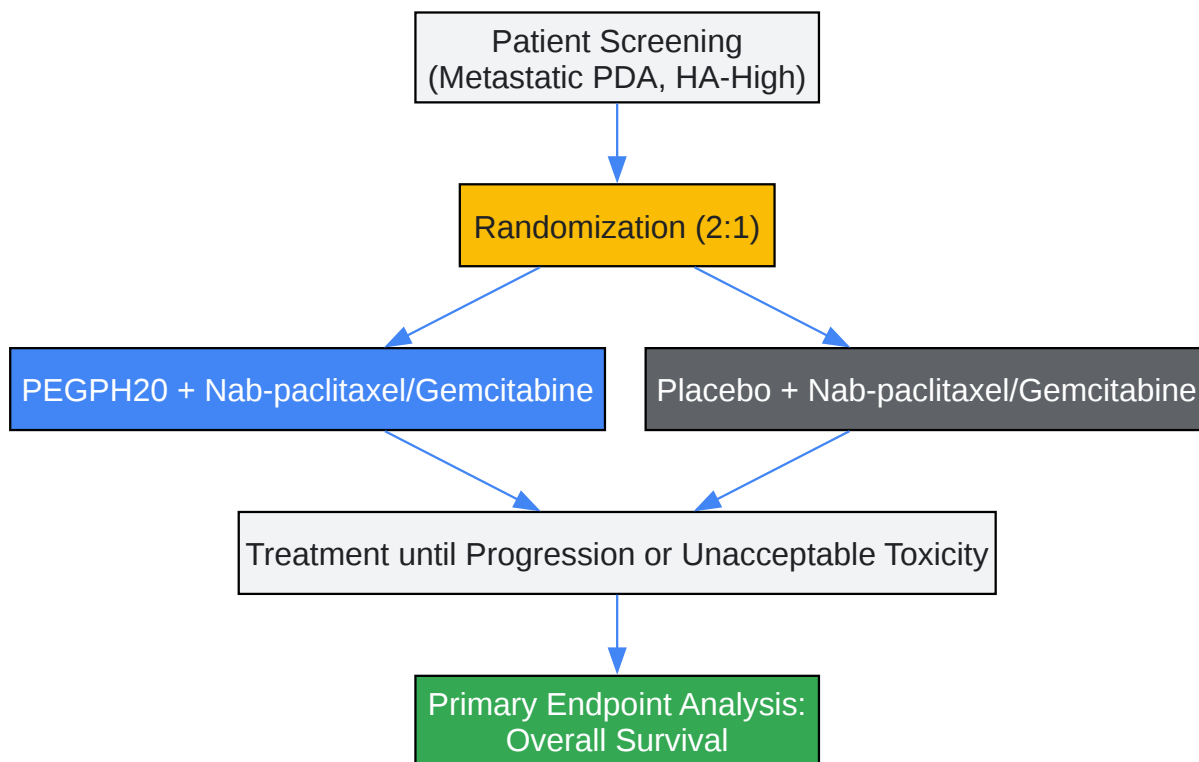


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Caption: Mechanism of **Pegvorhyaluronidase alfa** in the tumor microenvironment.

HALO 109-301 Experimental Workflow

The workflow for the HALO 109-301 trial involved several key stages from patient screening to data analysis.



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Caption: High-level experimental workflow of the HALO 109-301 clinical trial.

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